

# Fmoc-Thr(TBDMS)-OH molecular weight and CAS number

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## Compound of Interest

Compound Name: Fmoc-Thr(TBDMS)-OH

Cat. No.: B557370

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## Technical Data for Fmoc-Thr(TBDMS)-OH

This document provides core technical specifications for **Fmoc-Thr(TBDMS)-OH**, a derivative of the amino acid threonine commonly utilized in solid-phase peptide synthesis. The data presented below is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

## Chemical Properties and Identifiers

The following table summarizes the key quantitative data for **Fmoc-Thr(TBDMS)-OH**.

Parameter	Value
CAS Number	146346-82-9[1][2][3]
Molecular Weight	455.62 g/mol [1]
Molecular Formula	C <sub>25</sub> H <sub>33</sub> NO <sub>5</sub> Si

Synonyms: Fmoc-O-(tert.-butyldimethylsilyl)-L-threonine, (2S,3R)-3-[(tert-butyldimethylsilyl)oxy]-2-[[[(9H-fluoren-9-ylmethoxy)carbonyl]amino]butanoic acid, O-[Dimethyl(2-methyl-2-propanyl)silyl]-N-[(9H-fluoren-9-ylmethoxy)carbonyl]-L-threonine.

As this document serves as a technical data summary for a specific chemical compound, detailed experimental protocols and signaling pathways are not applicable. The information

provided is intended to be a quick reference for laboratory use.

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## References

- 1. scbt.com [scbt.com]
- 2. peptide.com [peptide.com]
- 3. Fmoc-Thr(TBDMS)-OH | C<sub>25</sub>H<sub>33</sub>NO<sub>5</sub>Si | CID 11102500 - PubChem [pubchem.ncbi.nlm.nih.gov]
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